

Operational Guide: Proper Disposal of Lithium 2-(pyridazin-4-yl)acetate

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Compound of Interest

Compound Name: *Lithium 2-(pyridazin-4-yl)acetate*

CAS No.: 1217295-84-5

Cat. No.: B1145855

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Part 1: Executive Safety Assessment

STOP & READ: Before handling this compound for disposal, you must distinguish its chemical nature from other "lithium" compounds.

- **Chemical Nature:** This is a lithium salt of a carboxylic acid (carboxylate), not an organolithium reagent (like n-Butyllithium).
- **Reactivity Profile:** It is generally stable under ambient conditions and is not pyrophoric. It does not require the extreme quenching protocols used for alkyl-lithiums.
- **Primary Hazards:**
 - **Acute Toxicity (Oral):** Harmful if swallowed (due to Lithium content).[1]
 - **Irritation:** Causes skin, eye, and respiratory irritation (H315, H319, H335).
 - **Environmental:** Potential aquatic toxicity; do not release into drains.[2]

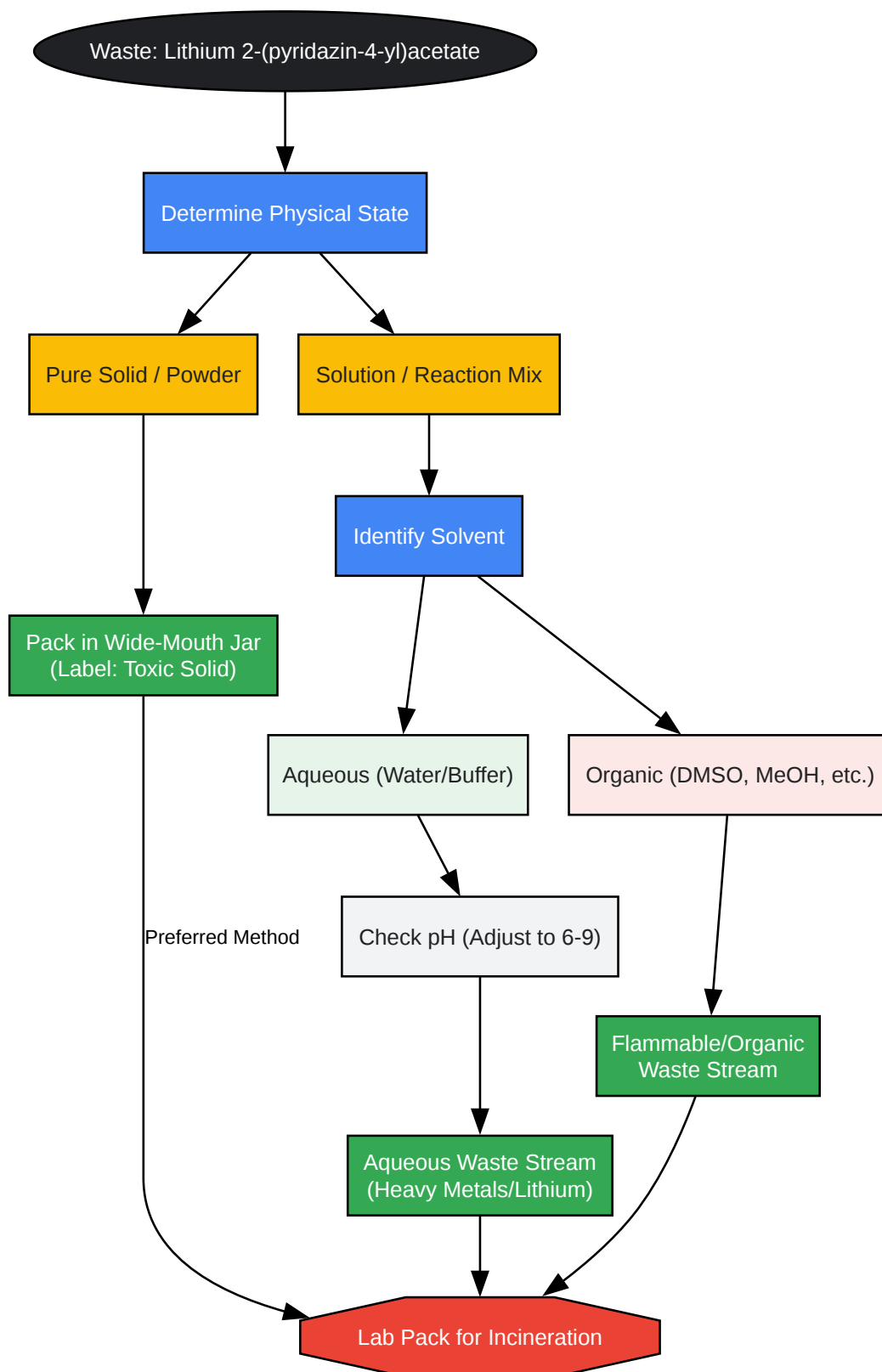
Part 2: Physicochemical Characterization for Waste Profiling

To properly categorize this waste for your facility's hazardous waste contractor, use the following profile derived from the parent acid [2-(pyridazin-4-yl)acetic acid] and general lithium salts.

Property	Specification	Operational Implication
CAS Number	1217295-84-5	Unique identifier for waste manifests.
Molecular Formula		Nitrogen content requires incineration with scrubber (NOx control).
Physical State	Solid (Powder)	Dust generation is a primary inhalation risk during transfer.
Solubility	Soluble in water/polar solvents	Can be disposed of in aqueous waste streams if dissolved.
RCRA Status	Not P- or U-listed	Likely "Non-Regulated" unless mixed with solvents, but best practice is to manage as Hazardous Waste due to Lithium.
Incompatibilities	Strong Oxidizers, Strong Acids	Do not commingle with Nitric Acid or Peroxides in waste containers.

Part 3: Disposal Decision Logic (Visualized)

The following decision tree outlines the correct workflow for disposing of **Lithium 2-(pyridazin-4-yl)acetate** based on its state (Solid vs. Liquid).



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Figure 1: Decision tree for the segregation and disposal of **Lithium 2-(pyridazin-4-yl)acetate** waste streams.

Part 4: Step-by-Step Disposal Protocols

Protocol A: Disposal of Pure Solid (Expired or Surplus)

Objective: Isolate the solid to prevent dust inhalation and environmental leaching.

- PPE Required: Nitrile gloves, safety goggles, and a lab coat. If handling >10g of fine powder outside a fume hood, use an N95 dust mask.
- Container Selection: Use a clear, wide-mouth HDPE (High-Density Polyethylene) or glass jar with a screw-top lid.
- Transfer:
 - Place the waste container inside a fume hood.
 - Transfer the solid using a spatula or funnel. Do not pour directly from a height to avoid dusting.
 - Wipe the threads of the jar with a damp Kimwipe to ensure a tight seal. Dispose of the Kimwipe in the same container.
- Labeling:
 - Affix a hazardous waste label.
 - Chemical Name: "**Lithium 2-(pyridazin-4-yl)acetate**".^{[3][4]}
 - Hazards: Check "Toxic" and "Irritant".
 - Constituents: "Lithium salts, Organic solid".
- Storage: Store in the "Solid Waste" satellite accumulation area until pickup.

Protocol B: Disposal of Solutions (Reaction Mixtures)

Objective: Prevent inadvertent reactions in the waste drum.

- Segregation:
 - Organic Solvents: If the compound is dissolved in methanol, DMSO, or DMF, dispose of it in the Organic/Flammable Waste container. The lithium concentration is usually low enough to be accepted by standard incineration streams.
 - Aqueous Solutions: If dissolved in water/buffer, check the pH. If acidic, neutralize to pH 6-9 using Sodium Bicarbonate before adding to the Aqueous Waste container.
- Compatibility Check: Ensure the waste container does not contain strong acids (e.g., concentrated HCl, H₂SO₄). While this salt is stable, mixing lithium salts with strong acids can generate heat or precipitate the parent acid.

Protocol C: Empty Container Management

- Triple Rinse: Triple rinse the empty original bottle with a suitable solvent (water or methanol).
- Rinsate Disposal: Pour the rinsate into the appropriate liquid waste container (see Protocol B).
- Defacing: Deface the original label using a marker.
- Disposal: Discard the clean, defaced container in the regular glass/plastic trash (unless your facility requires all chemical bottles to be treated as glass waste).

Part 5: Emergency Procedures (Spills)

In the event of a spill during transport to the waste area:

- Isolate: Evacuate the immediate area if dust is airborne.[5]
- PPE: Don gloves, goggles, and a dust mask/respirator.
- Containment:
 - Solid Spill: Cover with wet paper towels to suppress dust. Scoop up the wet material and place it in a waste jar.
 - Liquid Spill: Absorb with vermiculite or standard spill pads.

- Decontamination: Wipe the surface with water and soap. The compound is water-soluble and cleans up easily.
- Reporting: Report the spill to your EHS officer, specifically mentioning the presence of Lithium, as this may trigger specific reporting thresholds in some jurisdictions.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 73553847, **Lithium 2-(pyridazin-4-yl)acetate**. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261. Retrieved from [[Link](#)]

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